

# Personal protective equipment for handling 2,3,4,6-Tetrachloroanisole

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## Compound of Interest

Compound Name: 2,3,4,6-Tetrachloroanisole

Cat. No.: B186961

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## Essential Safety and Handling Guide for 2,3,4,6-Tetrachloroanisole

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3,4,6-Tetrachloroanisole** (TeCA). Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risk. TeCA is a chlorinated aromatic ether utilized in food science and environmental research as an analytical standard for identifying off-flavors, such as "cork taint" in wine.[1][2][3]

## Hazard Identification

**2,3,4,6-Tetrachloroanisole** is a chemical that requires careful handling due to its potential hazards. According to safety data, it may cause skin irritation, serious eye irritation, and respiratory irritation.[1][4]

### GHS Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4] Use only outdoors or in a well-ventilated area.[4] Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- Response: Detailed first aid measures are necessary in case of exposure.[4] If skin irritation occurs, seek medical help.[4] If in eyes, rinse cautiously with water for several minutes and

remove contact lenses if present.[4] If inhaled, move the person to fresh air.[4]

- Storage: Store in a well-ventilated place with the container tightly closed and locked up.[4]
- Disposal: Dispose of contents and container at an approved waste disposal facility in accordance with local, regional, and national regulations.[4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent contact and inhalation. The following equipment must be worn when handling **2,3,4,6-Tetrachloroanisole**:

- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[4] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[4]
- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4] A face shield may also be necessary.
- Skin and Body Protection: Wear fire/flame resistant and impervious clothing.[4] A lab coat or coveralls should be worn to prevent skin contact.
- Respiratory Protection: If working in an area with inadequate ventilation or where dusts/aerosols may form, wear NIOSH/MSHA approved respiratory protection.[5]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Ensure a well-ventilated workspace, such as a chemical fume hood.[4]
  - Assemble all necessary materials, including the chemical, glassware, and non-sparking tools.[4]
  - Inspect all required PPE for integrity and don it correctly.

- Locate the nearest emergency exits, safety shower, and eyewash station.[4]
- Handling and Use:
  - Handle the substance in a well-ventilated place to avoid the formation of dust and aerosols.[4]
  - Avoid all contact with skin and eyes.[4]
  - Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
  - Keep the container tightly closed when not in use.[4]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and plenty of water after handling.[4]
  - Decontaminate the work area.
  - Carefully remove and properly store or dispose of PPE. Contaminated clothing should be taken off immediately and washed before reuse.[4]

## Disposal Plan

- Waste Collection:
  - Collect waste material in its original container or a suitable, labeled, and sealed container. Do not mix with other waste.
  - Handle uncleaned containers as you would the product itself.
- Storage Pending Disposal:
  - Store waste containers in a designated, cool, dry, and well-ventilated area, away from incompatible materials.[4]
- Final Disposal:

- Dispose of the waste at an appropriate and approved treatment and disposal facility.[4]
- All disposal practices must be in accordance with applicable federal, state, and local laws and regulations.[4][5]

## Quantitative Data Summary

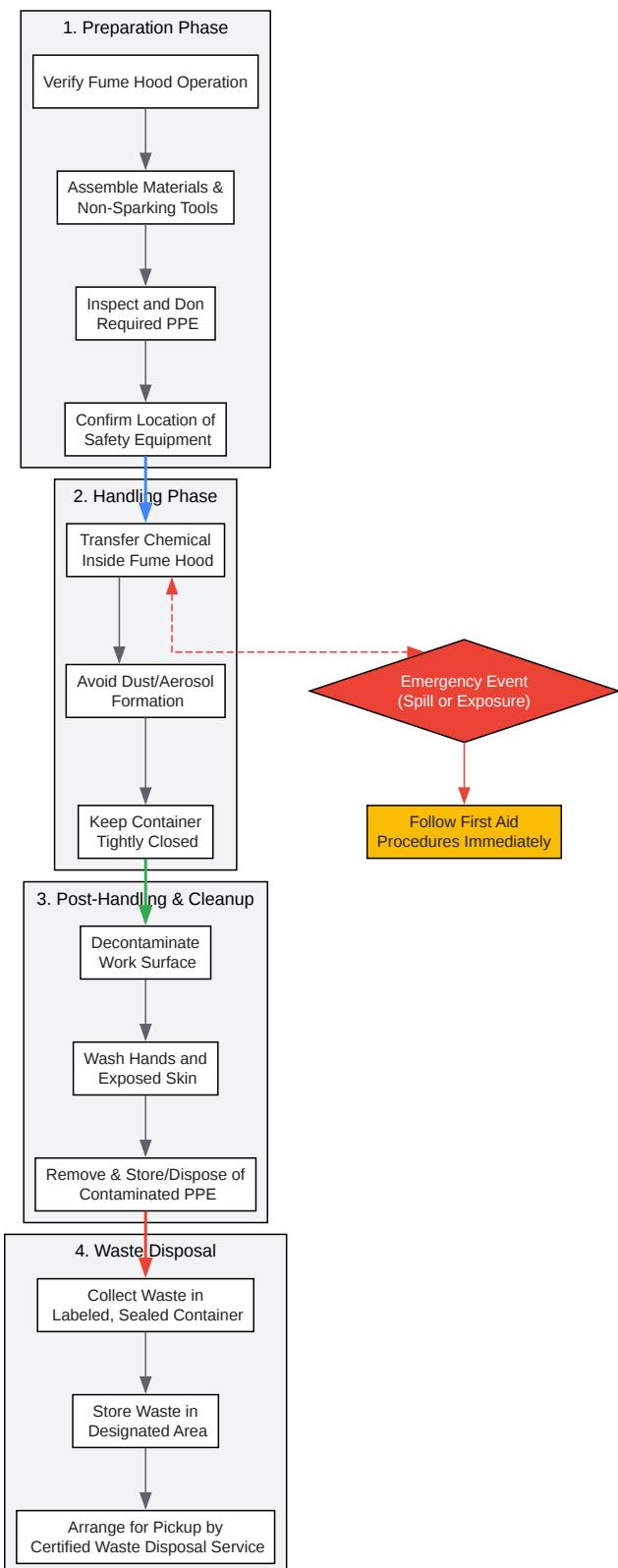
The following table summarizes key quantitative information for **2,3,4,6-Tetrachloroanisole**.

Property	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>4</sub> O	[4]
Molecular Weight	245.92 g/mol	[4]
CAS Number	938-22-7	[4]
Appearance	Solid	N/A
Flash Point	114.8 °C	[4]

## Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of accidental exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation occurs.[4]
- In Case of Eye Contact: Rinse cautiously and thoroughly with pure water for at least 15 minutes.[4] Remove contact lenses if present and easy to do so.[4] Continue rinsing and consult a doctor.[4]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and call a doctor or Poison Control Center immediately. [4]

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Caption: Workflow for the safe handling and disposal of **2,3,4,6-Tetrachloroanisole**.

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